

A Technical Guide to the Physical Properties of 3,5-Diisopropylbromobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diisopropylbromobenzene

Cat. No.: B1339613

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3,5-Diisopropylbromobenzene** (CAS No. 23058-81-3). The information is compiled for use in research, drug development, and other scientific applications where precise chemical data is essential. This document includes a summary of quantitative physical data, detailed experimental protocols for the determination of key properties, and a workflow diagram for the physical characterization of similar liquid aromatic compounds.

Core Physical and Chemical Data

3,5-Diisopropylbromobenzene is an aromatic hydrocarbon.^[1] It presents as a colorless to yellow or brown liquid at room temperature.^{[1][2][3]} The table below summarizes the key physical and chemical properties of this compound.

Property	Value	Source(s)
Chemical Formula	<chem>C12H17Br</chem>	[4]
Molecular Weight	241.17 g/mol	[4][5]
IUPAC Name	1-bromo-3,5-di(propan-2-yl)benzene	[5]
CAS Number	23058-81-3	[4]
Physical State	Liquid	[1][3]
Appearance	Colorless to yellow/brown oil/liquid	[1][2][3]
Boiling Point	78 - 82 °C at 1.0 Torr	[3]
Melting Point	N/A	[2][3]
Density	N/A	[2][3]
Refractive Index	N/A	[2][3]

Note: Experimental data for density and refractive index for **3,5-Diisopropylbromobenzene** are not readily available in the cited literature. For reference, the isomeric compound 1-Bromo-2,6-diisopropylbenzene has a reported density of 1.171 g/mL at 25 °C and a refractive index (n_{20/D}) of 1.532.[6]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the primary physical properties of liquid organic compounds such as **3,5-Diisopropylbromobenzene**.

Determination of Boiling Point (Capillary Method)

The boiling point is a critical physical property for the characterization and purity assessment of a liquid.[7] It is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[8][9]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of the liquid sample is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is placed in a Thiele tube containing heating oil.
- The apparatus is heated gently and slowly to ensure uniform temperature distribution.[\[8\]](#)
- Observe the capillary tube. As the temperature rises, air trapped in the capillary will be expelled.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted.[\[8\]](#)[\[10\]](#)
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[10\]](#)

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume and is a fundamental physical property.[11]

Apparatus:

- Pycnometer (a specific volume flask)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- An empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The temperature of the sample should be controlled and recorded.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as distilled water.
- The density of the sample is calculated using the formula: $\text{Density} = \text{Mass of the liquid} / \text{Volume of the pycnometer}$

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how much the path of light is bent, or refracted, when entering a substance.[12] It is a characteristic property of a substance and is dependent on temperature and the wavelength of light used.[13]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath

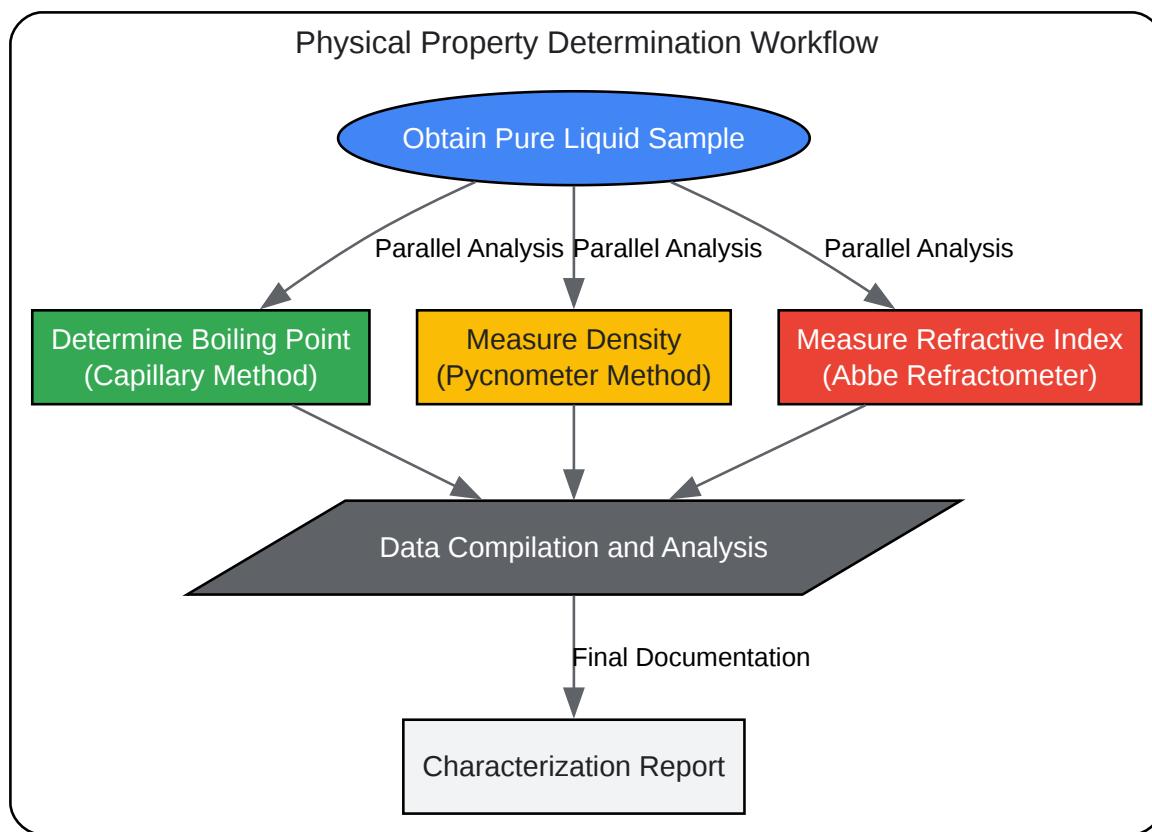
- Light source (typically a sodium D line source, 589 nm)
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

- The refractometer prisms are cleaned with a suitable solvent and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- Water from the constant temperature bath is circulated through the refractometer to maintain a constant temperature (commonly 20°C or 25°C).
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the field of view shows a distinct light and dark region.
- The compensator is adjusted to eliminate any color fringe at the borderline, making the boundary sharp.
- The adjustment knob is used to align the boundary line precisely with the crosshairs in the eyepiece.
- The refractive index value is read from the instrument's scale.

Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a liquid aromatic compound.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the physical properties of a liquid compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. americanelements.com [americanelements.com]
- 3. hoffmanchemicals.com [hoffmanchemicals.com]
- 4. chemscene.com [chemscene.com]

- 5. 3,5-Diisopropylbromobenzene | C12H17Br | CID 11630091 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 6. 1-ブロモ-2,6-ジイソプロピルベンゼン 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. Video: Boiling Points - Procedure [jove.com]
- 11. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 12. faculty.weber.edu [faculty.weber.edu]
- 13. athabascau.ca [athabascau.ca]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 3,5-Diisopropylbromobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339613#what-are-the-physical-properties-of-3-5-diisopropylbromobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com